

Synthesis of triazole-stapled peptides using octynoic acid

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Compound of Interest

Compound Name: (R)-2-(Fmoc-amino)-2-methyl-7-octynoic Acid

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Application Note: Synthesis of Triazole-Stapled Peptides Using 7-Octynoic Acid via CuAAC Macrocyclization

Target Audience: Researchers, Application Scientists, and Drug Development Professionals

Application Area: Peptide Chemistry, Peptidomimetics, and Targeted Protein Degradation (PROTACs)

Executive Summary & Mechanistic Rationale

Peptide stapling has revolutionized the development of therapeutics designed to target flat, expansive protein-protein interactions (PPIs). By covalently linking two amino acid side chains, stapling locks a peptide into its bioactive

-helical conformation, drastically improving its target affinity, cell permeability, and resistance to proteolytic degradation[1].

While ring-closing metathesis (RCM) using all-hydrocarbon staples is widely known, triazole stapling via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) offers a highly efficient, bioisosteric alternative[2].

The Causality of Experimental Choices:

- **Why Triazole?** The 1,4-disubstituted 1,2,3-triazole ring formed during the click reaction closely mimics the planarity, geometry, and dipole moment of a native trans-amide bond[3]. Unlike native amides, however, the triazole ring is entirely resistant to enzymatic hydrolysis, oxidation, and degradation, making it an ideal surrogate for biological systems[4].
- **Why 7-Octynoic Acid?** 7-Octynoic acid is a medium-chain fatty acid bearing a terminal alkyne and a carboxylic acid[5]. When stapling across one turn of an α -helix (an 8-atom linker is geometrically optimal[6], 7-Octynoic acid provides a flexible 7-carbon aliphatic chain. When coupled to the peptide and "clicked" with an azido-functionalized amino acid (such as Fmoc-Lys(N₃)-OH), it forms a macrocycle that perfectly matches the 5.4 Å pitch of the α -helix without introducing structural strain[2].
- **Why On-Resin Cyclization?** Performing the CuAAC reaction while the peptide is still tethered to the solid support leverages the "pseudo-dilution" effect. Because the peptide chains are immobilized, intermolecular collisions are sterically hindered. This drives the reaction exclusively toward intramolecular macrocyclization, effectively preventing unwanted dimerization or oligomerization[7].

Experimental Protocols: Step-by-Step Methodology

This protocol outlines the synthesis of a triazole-stapled peptide using Fmoc solid-phase peptide synthesis (SPPS), incorporating 7-octynoic acid as the alkyne donor and an azido-amino acid as the azide donor.

Phase 1: Linear Peptide Assembly & Alkyne/Azide Incorporation

- **Resin Preparation:** Swell Rink Amide resin (e.g., 0.1 mmol scale, 0.5 mmol/g loading) in N,N-dimethylformamide (DMF) for 30 minutes.

- **Standard SPPS:** Perform standard Fmoc-SPPS using 5 equivalents (eq) of Fmoc-amino acids, 5 eq of N,N'-Diisopropylcarbodiimide (DIC), and 5 eq of Oxyma Pure in DMF. Deprotect Fmoc groups using 20% piperidine in DMF.

- **Azide Incorporation:** At position

, couple the azide-bearing unnatural amino acid, such as Fmoc-Lys(N₃)-OH, using the standard DIC/Oxyma activation protocol[1].

- **Alkyne Incorporation (7-Octynoic Acid):** At position

, after Fmoc deprotection of the N-terminus (or a specific orthogonal side-chain amine), couple 7-octynoic acid using 5 eq of 7-octynoic acid, 5 eq DIC, and 5 eq Oxyma in DMF. Allow the coupling reaction to proceed for 2 hours at room temperature to ensure complete functionalization[5].

Phase 2: On-Resin CuAAC Macrocyclization

Causality Note: Cu(I) is highly susceptible to oxidation to inactive Cu(II) in the presence of atmospheric oxygen. Sodium ascorbate is added as a reducing agent to continuously regenerate the active Cu(I) catalyst, ensuring high yields and preventing oxidative side reactions[8].

- **Resin Washing:** Wash the resin thoroughly with DMF (5 × 1 min) and Dichloromethane (DCM) (5 × 1 min) to remove all residual coupling reagents.
- **Catalyst Preparation:** In a separate vial, prepare the catalytic cocktail: 1.5 eq of CuBr and 2.0 eq of sodium ascorbate dissolved in a 2:1 (v/v) mixture of DMSO/DMF[1].
- **Base Addition:** Add 5 eq of N,N-Diisopropylethylamine (DIPEA) and 5 eq of 2,6-lutidine to the cocktail. This stabilizes the Cu(I) complex and maintains the basic environment required for the cycloaddition.
- **Cycloaddition:** Add the active cocktail to the resin. Agitate the reaction vessel at room temperature for 12–16 hours in the dark.
- **Self-Validation (Quality Control):** Perform a micro-cleavage of a few resin beads using the cleavage cocktail (see Phase 3). Analyze the crude product via LC-MS. Diagnostic check:

The mass of the stapled peptide will be identical to the linear precursor (as click chemistry is an addition reaction with no leaving groups). Successful cyclization is confirmed by a shift in HPLC retention time (stapled peptides typically elute earlier due to their compact, constrained conformation)[6].

Phase 3: Cleavage and Purification

- **Copper Chelation:** Wash the resin with a 0.5% (w/v) solution of sodium diethyldithiocarbamate in DMF (3 × 5 min) to chelate and strip residual copper ions from the solid support. Follow with standard DMF and DCM washes.
- **Global Cleavage:** Treat the resin with a cleavage cocktail consisting of 95% Trifluoroacetic acid (TFA), 2.5% Triisopropylsilane (TIS), and 2.5% H₂O for 2 hours at room temperature[8].
- **Isolation:** Filter the cleavage solution, precipitate the peptide in ice-cold diethyl ether, centrifuge, and lyophilize the resulting pellet.
- **Purification:** Purify the crude triazole-stapled peptide via preparative RP-HPLC using a C18 column and a linear gradient of water/acetonitrile containing 0.1% TFA.

Data Presentation & Quantitative Parameters

Table 1: Optimal Quantitative Parameters for On-Resin CuAAC Macrocyclization

Parameter	Reagent / Condition	Recommended Value	Causality / Rationale
Alkyne Source	7-Octynoic Acid	5.0 Equivalents	Ensures quantitative coupling to the free amine[5].
Catalyst	CuBr or CuI	1.5 Equivalents	Provides sufficient active metal for the[3+2] cycloaddition[1].
Reducing Agent	Sodium Ascorbate	2.0 Equivalents	Prevents Cu(I) oxidation to Cu(II); maintains catalytic cycle[8].
Bases	DIPEA + 2,6-Lutidine	5.0 Equivalents (each)	Deprotonates the terminal alkyne, forming the reactive copper acetylide intermediate[1].

| Solvent System | DMSO / DMF (2:1 v/v) | ~5 mL per 0.1 mmol | Solubilizes the Cu-ascorbate complex and swells the resin effectively[1]. |

Table 2: Comparative Analysis: Triazole Stapling vs. Hydrocarbon Stapling (RCM)

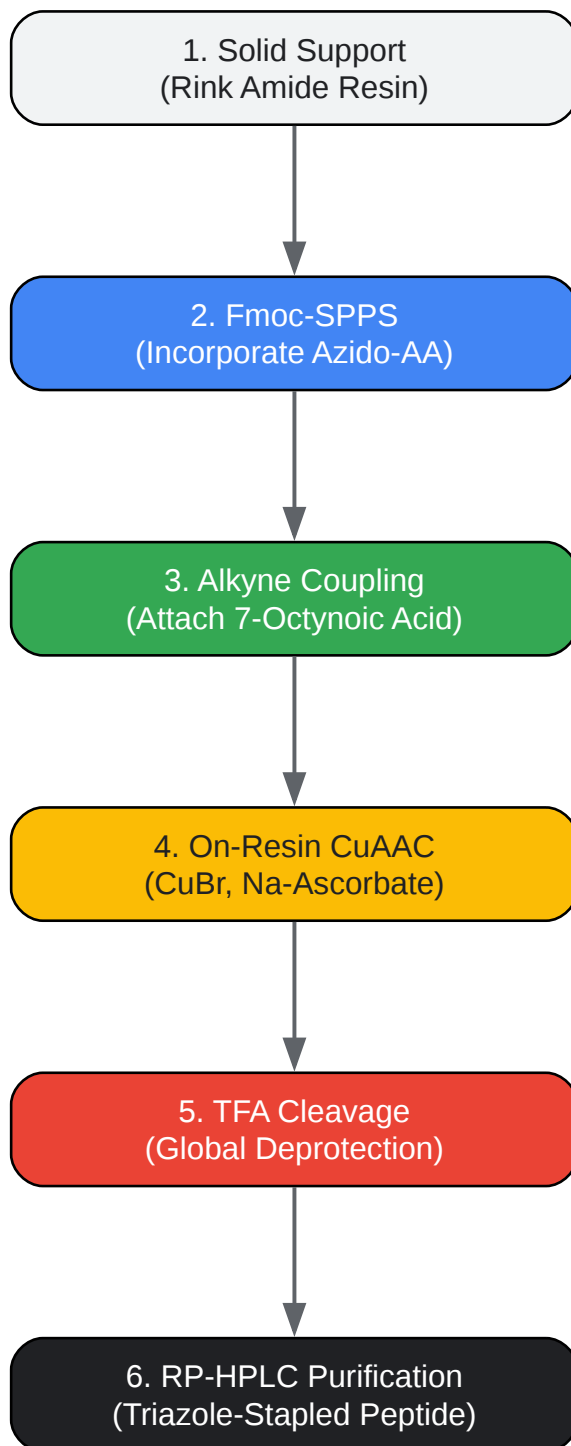
Feature	Triazole Stapling (CuAAC)	Hydrocarbon Stapling (RCM)
Reaction Type	[3+2] Azide-Alkyne Cycloaddition	Ruthenium-catalyzed Olefin Metathesis
Linker Chemistry	1,4-disubstituted 1,2,3-triazole	All-hydrocarbon alkene bridge
Bioisosterism	High (Mimics native amide bond)[3]	Low (Highly hydrophobic)

| Mass Change |

Mass = 0 Da (Addition reaction)[\[6\]](#) |

Mass = -28 Da (Loss of Ethylene) | | Reagent Cost | Low (CuBr, Ascorbate, 7-Octynoic acid) |
High (Grubbs Catalyst, specialized unnatural AAs) |

Mandatory Visualizations



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Caption: Workflow for the solid-phase synthesis and on-resin CuAAC macrocyclization of stapled peptides.



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Caption: Mechanistic pathway of Cu(I)-catalyzed azide-alkyne cycloaddition forming a stabilizing triazole staple.

References

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